

Characterization of 2-Benzamidobenzamide: A Guide to Analytical Methods and Protocols

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Compound of Interest

Compound Name: 2-Benzamidobenzamide

CAS No.: 18543-22-1

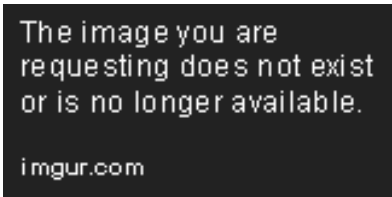
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Authored for: Researchers, Scientists, and Drug Development Professionals Preamble: **2-Benzamidobenzamide** is a molecule of interest within synthetic and medicinal chemistry, potentially serving as a key intermediate, a reference standard for impurity analysis, or a novel chemical entity. Its robust characterization is paramount to ensure identity, purity, and quality for any downstream application. This technical guide provides a comprehensive framework of analytical methodologies for the complete characterization of **2-Benzamidobenzamide**, moving from structural elucidation to quantitative purity assessment. The protocols described herein are grounded in fundamental analytical principles and are designed to be self-validating systems, ensuring data integrity and reliability.

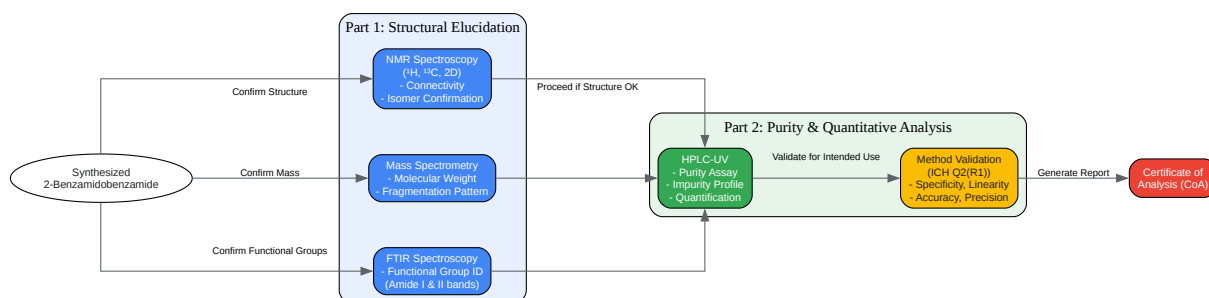
Physicochemical Profile

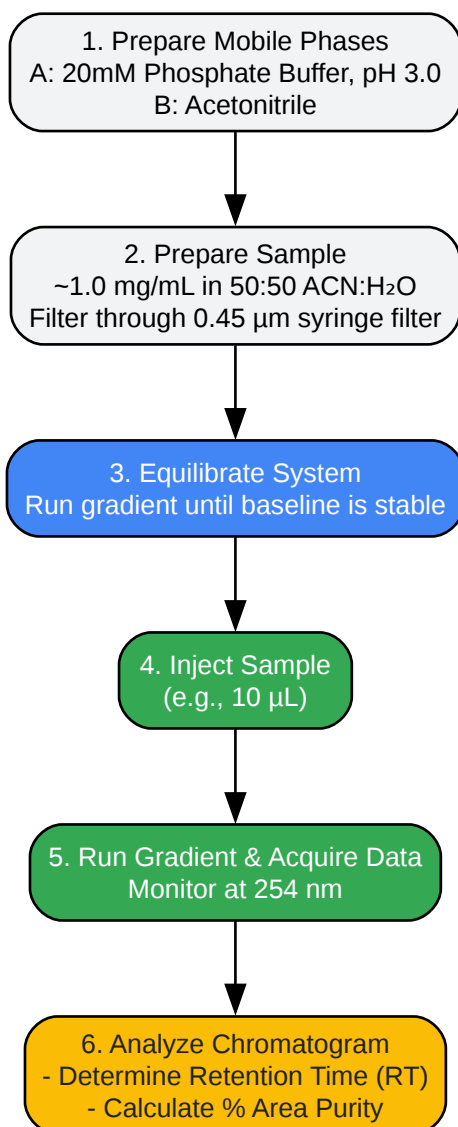
A foundational understanding of a molecule's physicochemical properties is critical for method development, particularly for chromatographic and spectroscopic techniques. The properties of **2-Benzamidobenzamide** are summarized below.

Property	Value	Rationale & Implication for Analysis
Chemical Structure	 The image you are requesting does not exist or is no longer available. imgur.com	The ortho-substitution pattern and two amide groups dictate the molecule's polarity, potential for hydrogen bonding, and spectroscopic features.
Molecular Formula	C ₁₄ H ₁₂ N ₂ O ₂	Defines the exact mass for mass spectrometry analysis.
Molecular Weight	240.26 g/mol	Used for calculating concentrations and for mass spectrometry verification.
Predicted LogP	~1.5 - 2.5	Suggests moderate lipophilicity, making it well-suited for reversed-phase HPLC.
Predicted Solubility	Sparingly soluble in water; soluble in organic solvents like DMSO, DMF, Methanol, Acetonitrile.	Guides the choice of solvents for sample preparation in NMR, HPLC, and other techniques.

Integrated Analytical Workflow

A multi-technique approach is essential for the unambiguous characterization of a new chemical entity. The following workflow illustrates the logical progression from structural confirmation to purity assessment.





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